

An In-depth Technical Guide to the Physicochemical Properties of *trans*-Jasmone

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Compound Name: *trans*-Jasmone

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Introduction

trans-Jasmone, a volatile organic compound, is a key constituent of the characteristic aroma of jasmine flowers and other essential oils. As a fragrance and flavoring agent, its physicochemical properties are of paramount importance for its application in various industries, including perfumery, cosmetics, and food science. Furthermore, its role as a semiochemical in plant-insect interactions has garnered significant interest in the field of chemical ecology and agriculture. This technical guide provides a comprehensive overview of the core physicochemical properties of **trans-jasmone**, detailed experimental protocols for their determination, and visualizations of relevant biological and synthetic pathways.

Physicochemical Properties of *trans*-Jasmone

The following table summarizes the key physicochemical properties of **trans-jasmone**, providing a consolidated reference for researchers.

Property	Value	Units
Molecular Formula	C ₁₁ H ₁₆ O	-
Molecular Weight	164.24	g/mol
Appearance	Colorless to pale yellow liquid	-
Boiling Point	142 (at 23 mmHg), 263.00 to 265.00 (at 760 mmHg)[1][2]	°C
Density	~0.94	g/mL
Refractive Index	1.4974 (at 20°C), 1.49500 to 1.50100 (at 20°C)[1]	-
Solubility in Water	60.54 (estimated)	mg/L at 25°C
Solubility in Organic Solvents	Soluble in alcohol, ether, and carbon tetrachloride	-
Vapor Pressure	0.01 (estimated)	mmHg at 25°C
logP (Octanol-Water Partition Coefficient)	2.905 (estimated), 3.32 (predicted)	-

Experimental Protocols

This section details the methodologies for determining the key physicochemical properties of **trans-jasmone**.

Determination of Boiling Point (Micro Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, a micro-boiling point determination using a Thiele tube is a suitable method.

Apparatus:

- Thiele tube
- Thermometer (calibrated)

- Capillary tube (sealed at one end)
- Small test tube or sample vial
- Heat source (e.g., Bunsen burner or heating mantle)
- Mineral oil or other suitable heating fluid

Procedure:

- A small amount of the **trans-jasmone** sample (approximately 0.5 mL) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the sample.
- The test tube is securely attached to a thermometer.
- The assembly is placed in a Thiele tube containing mineral oil, ensuring the sample is below the oil level.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- As the temperature rises, air trapped in the capillary tube will be expelled, and a slow stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a steady and rapid stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.

Determination of Refractive Index

The refractive index is a measure of how much light bends as it passes through a substance. It is a characteristic property that can be used to identify and assess the purity of a sample. The Abbe refractometer is commonly used for this purpose.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Light source (sodium lamp, 589 nm)
- Dropper or pipette
- Lens paper and a suitable solvent (e.g., ethanol or acetone)

Procedure:

- The refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
- The prisms of the refractometer are cleaned with a soft tissue and a suitable solvent and allowed to dry completely.
- The constant temperature water bath is set to the desired temperature (e.g., 20°C) and allowed to circulate through the refractometer prisms to ensure a constant temperature.
- A few drops of the **trans-jasmone** sample are placed on the surface of the lower prism using a clean dropper.
- The prisms are closed and locked.
- The light source is positioned to illuminate the prisms.
- While looking through the eyepiece, the coarse and fine adjustment knobs are turned until the borderline between the light and dark fields is sharp and centered in the crosshairs.
- If a colored fringe is observed, the dispersion compensator is adjusted to remove it.
- The refractive index is read from the scale.

Determination of Density

Density is the mass per unit volume of a substance. A pycnometer, a flask with a precise volume, is used for accurate density measurements.

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath
- Thermometer
- Pipette

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its empty mass is accurately weighed on the analytical balance (m_1).
- The pycnometer is filled with distilled water of a known temperature and weighed again (m_2). The temperature of the water is recorded.
- The pycnometer is emptied, dried, and then filled with the **trans-jasmone** sample. Its mass is then measured (m_3).
- The density of the **trans-jasmone** sample (ρ_{sample}) is calculated using the following formula: $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$ where ρ_{water} is the density of water at the measured temperature.

Determination of Solubility

Solubility is the ability of a substance to dissolve in a solvent. For fragrance ingredients like **trans-jasmone**, solubility in water and organic solvents is a key parameter.

Procedure (Qualitative):

- A small, known volume of the solvent (e.g., 1 mL of water or ethanol) is placed in a test tube.

- A small, measured amount of **trans-jasmone** (e.g., 10 mg) is added to the solvent.
- The mixture is agitated (e.g., by vortexing or shaking) for a set period.
- The solution is visually inspected for any undissolved material. If the sample has completely dissolved, it is considered soluble at that concentration.

Procedure (Quantitative - Shake-Flask Method for Water Solubility):

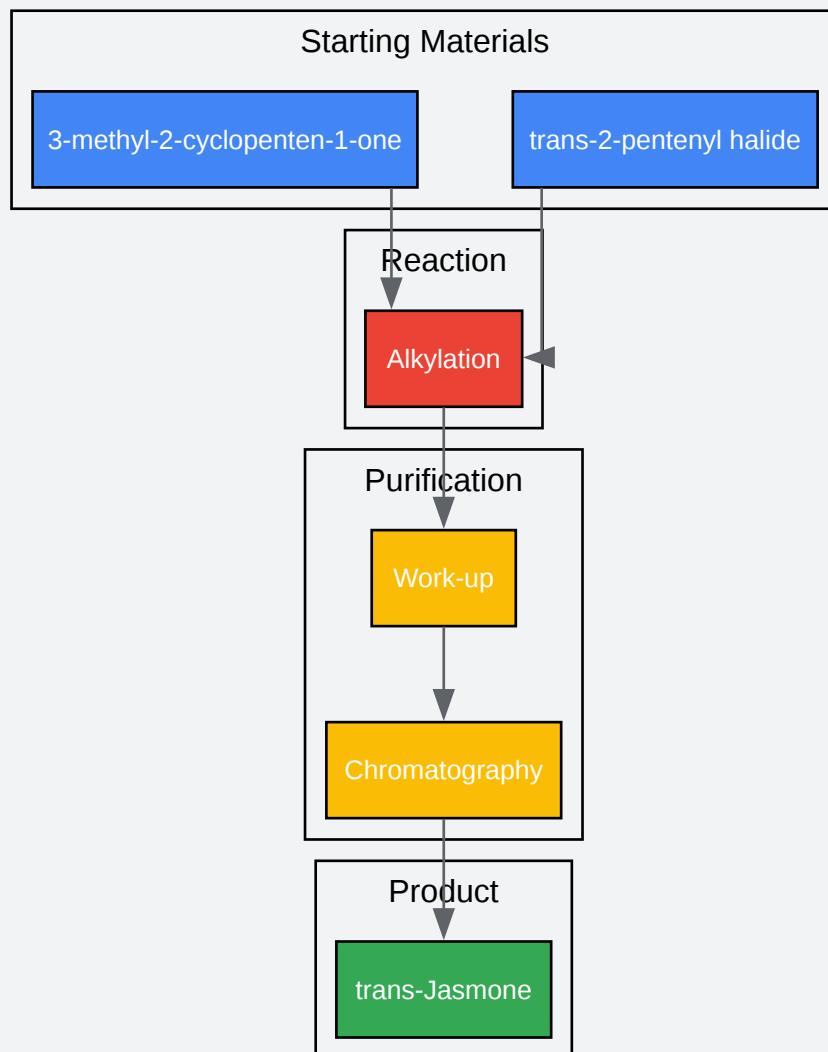
- An excess amount of **trans-jasmone** is added to a known volume of water in a flask.
- The flask is sealed and agitated in a constant temperature bath for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The mixture is then allowed to stand to allow any undissolved material to settle.
- A sample of the saturated aqueous solution is carefully removed, ensuring no undissolved material is transferred.
- The concentration of **trans-jasmone** in the aqueous sample is determined using a suitable analytical technique, such as gas chromatography-mass spectrometry (GC-MS).

Mandatory Visualizations

Synthesis of **trans**-Jasmone: A General Workflow

The synthesis of jasmone isomers often involves the alkylation of a cyclopentenone derivative followed by an intramolecular aldol condensation. The following diagram illustrates a generalized workflow for the synthesis of **trans-jasmone**.

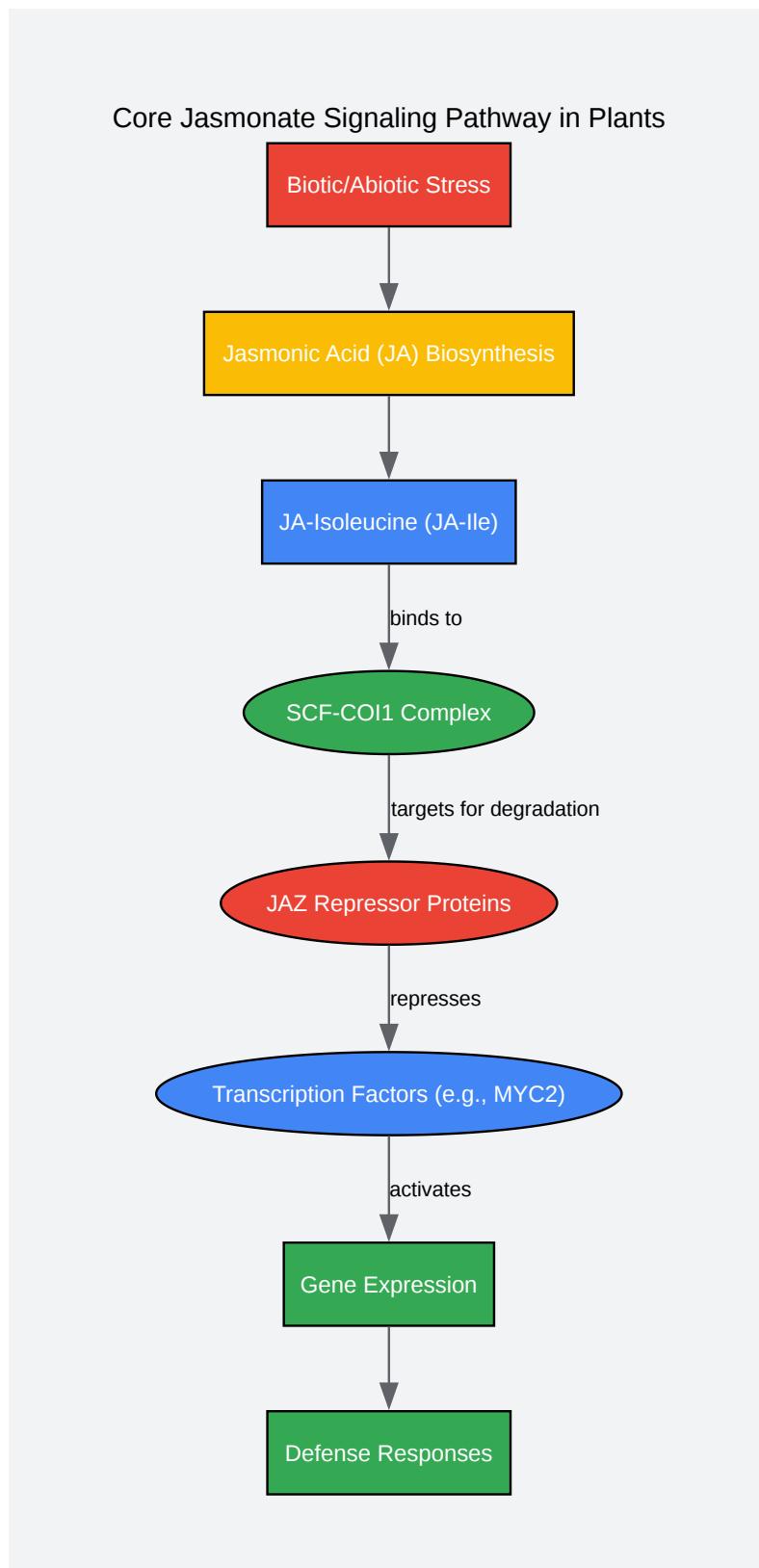
General Synthesis Workflow for trans-Jasmone

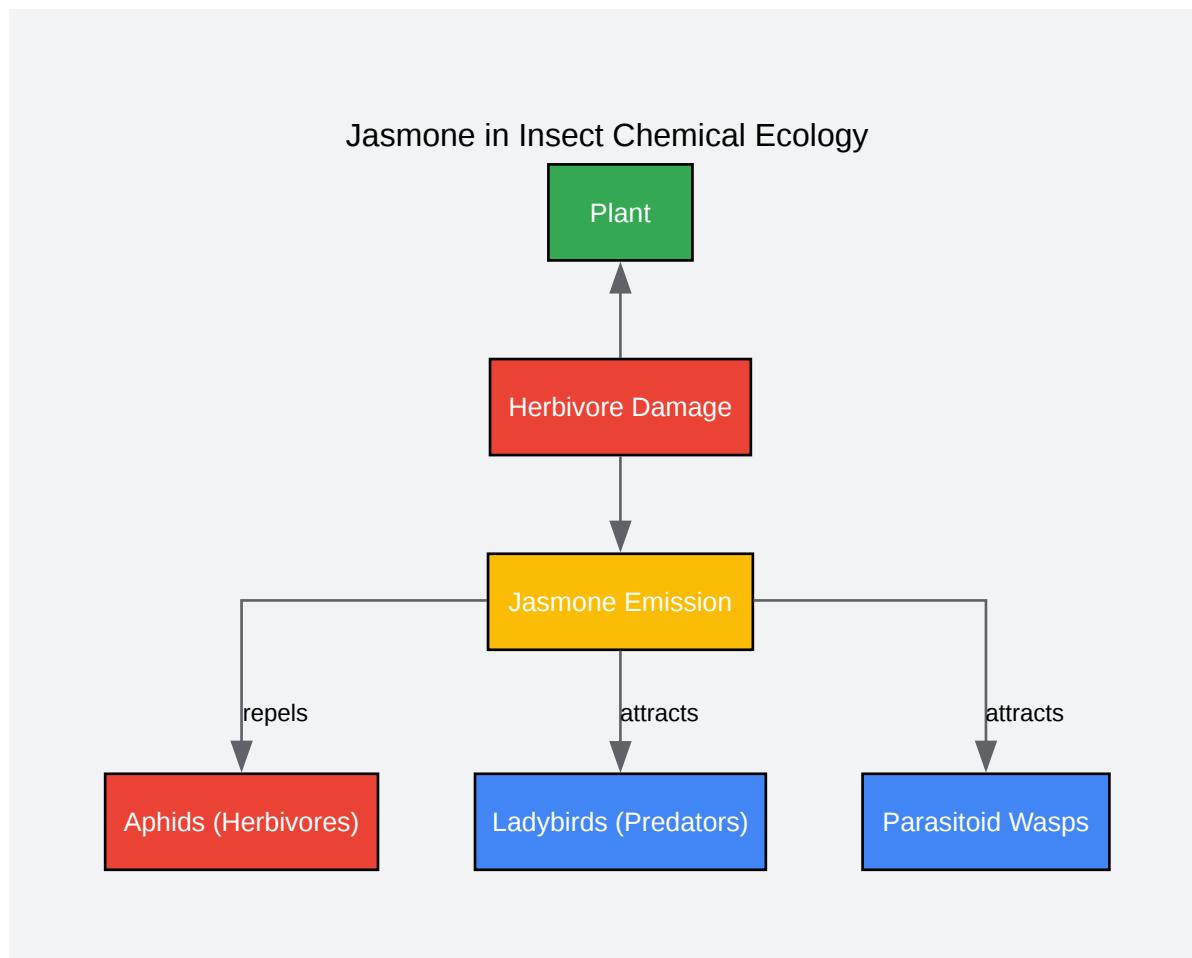
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Caption: A simplified workflow for the synthesis of **trans-jasmone**.

Jasmonate Signaling Pathway in Plants

trans-Jasmone is biosynthetically derived from jasmonic acid, a key signaling molecule in plant defense. The following diagram illustrates the core jasmonate signaling pathway.





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